

Personal protective equipment for handling OSS_128167

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Compound of Interest

Compound Name: OSS_128167

Cat. No.: B15608599

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Essential Safety and Handling Guide for OSS_128167

For researchers, scientists, and drug development professionals, this document provides immediate and essential safety protocols, operational guidelines, and disposal plans for handling **OSS_128167**. Adherence to these procedures is critical to ensure personal safety and maintain a secure laboratory environment. **OSS_128167** is a sirtuin 6 (SIRT6) inhibitor and should be treated as a potentially hazardous substance.^[1]

Personal Protective Equipment (PPE)

A comprehensive approach to Personal Protective Equipment (PPE) is mandatory when handling **OSS_128167** to prevent accidental exposure. The following table outlines the recommended PPE.

Body Part	Protection Type	Recommended Material/Specification
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves. Ensure gloves are regularly inspected for tears or degradation.
Eyes	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory where OSS_128167 is handled.
Body	Laboratory coat	A full-length lab coat is required to protect skin and clothing from potential splashes.
Respiratory	Use in a well-ventilated area	Work should be conducted in a chemical fume hood to avoid inhalation of any dusts or aerosols.

Operational Plan: Handling and Storage

Strict adherence to the following operational procedures is necessary to minimize risk.

Handling:

- **Avoid Contact:** Do not ingest, inhale, or allow contact with eyes, skin, or clothing.[\[1\]](#)
- **Ventilation:** Always handle **OSS_128167** in a well-ventilated area, preferably within a certified chemical fume hood.
- **Hygiene:** Wash hands thoroughly with soap and water after handling the compound.

Storage:

- **Temperature:** Store the compound in a tightly sealed container at -20°C for long-term stability.

- Inert Atmosphere: For stock solutions, it is recommended to purge the solvent with an inert gas before dissolving the compound.^[1]

Quantitative Data Summary

The following table summarizes the key quantitative data for **OSS_128167**.

Parameter	Value	Solvent
Solubility	~30 mg/mL	Dimethyl sulfoxide (DMSO)
Solubility	~30 mg/mL	Dimethylformamide (DMF)
IC ₅₀ (SIRT6)	89 µM	
IC ₅₀ (SIRT1)	1578 µM	
IC ₅₀ (SIRT2)	751 µM	

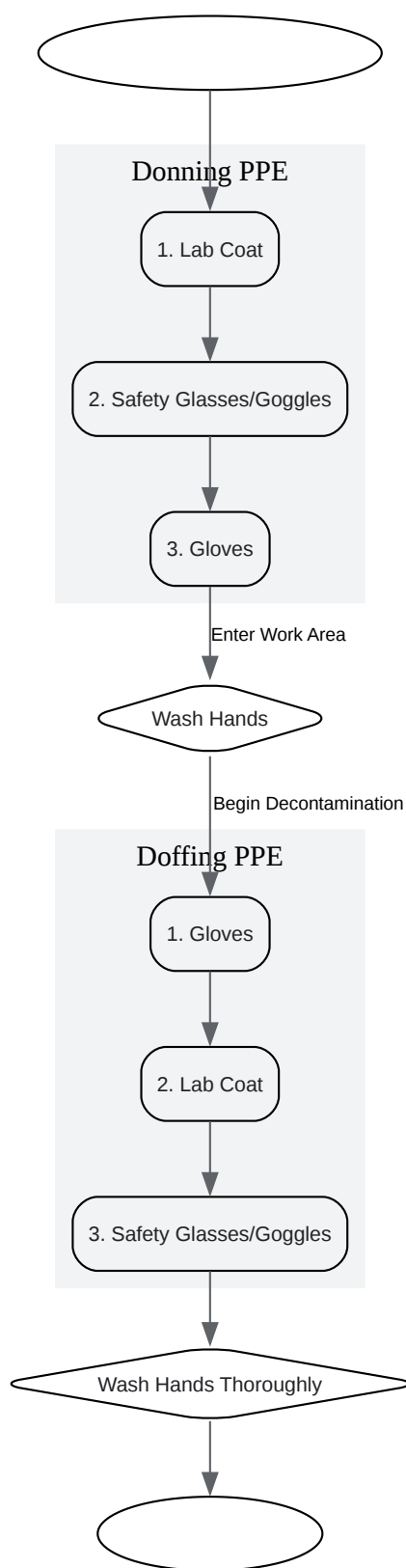
Disposal Plan

All waste materials contaminated with **OSS_128167** must be treated as hazardous waste.

- Solid Waste: Contaminated items such as pipette tips, tubes, and gloves should be collected in a designated, sealed hazardous waste container.
- Liquid Waste: Unused solutions containing **OSS_128167** should be collected in a clearly labeled, sealed hazardous waste container.
- Disposal Route: All hazardous waste must be disposed of through an approved chemical waste disposal service in accordance with local, state, and federal regulations.

Experimental Workflow: Personal Protective Equipment (PPE) Protocol

The following diagram illustrates the standard procedure for donning and doffing Personal Protective Equipment when working with **OSS_128167**.



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Caption: PPE Donning and Doffing Workflow for Handling **OSS_128167**.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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